

"physicochemical properties of 4-(Cyclopropylmethoxy)phenol"

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Compound of Interest

Compound Name: 4-(Cyclopropylmethoxy)phenol

CAS No.: 63659-24-5

Cat. No.: B3021601

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An In-depth Technical Guide to the Physicochemical Properties of 4-(Cyclopropylmethoxy)phenol

Foreword: Navigating the Chemical Data Landscape

For researchers, scientists, and professionals in drug development, the precise characterization of a molecule is the bedrock of innovation. This guide is dedicated to a thorough exploration of the physicochemical properties of **4-(Cyclopropylmethoxy)phenol**. It is imperative, however, to begin with a crucial clarification regarding the identity of this compound in the broader chemical databases. While the name **4-(Cyclopropylmethoxy)phenol** is associated with the CAS Number 63659-24-5 in select databases like PubChem, a significant portion of commercial suppliers and other chemical databases link this CAS number to a structurally different, though related, molecule: 4-[2-(Cyclopropylmethoxy)ethyl]phenol (CAS 63659-16-5).^{[1][2][3][4]} This guide will focus exclusively on the former, for which most of the available data is computational. We will, however, provide experimental data for analogous compounds to offer a robust, comparative context.

Chemical Identity and Structure

The foundational step in characterizing any compound is to establish its unambiguous identity.

- IUPAC Name: **4-(cyclopropylmethoxy)phenol**[\[5\]](#)
- Molecular Formula: $C_{10}H_{12}O_2$ [\[5\]](#)
- Canonical SMILES: C1CC1COC2=CC=C(C=C2)O[\[5\]](#)
- InChIKey: QEFZFASAZLTLEU-UHFFFAOYSA-N[\[5\]](#)
- CAS Number: 63659-24-5[\[5\]](#)

The structure consists of a phenol ring where the hydroxyl group is para to a cyclopropylmethoxy group. This combination of a hydrophilic phenol and a more lipophilic ether-linked cyclopropyl group dictates its physicochemical behavior.

Physicochemical Properties: A Comparative Analysis

Due to the scarcity of experimentally determined data for **4-(Cyclopropylmethoxy)phenol**, we present its computed properties alongside the experimental values for two structurally analogous compounds: 4-methoxyphenol and 4-cyclopropylphenol. This comparative approach provides a scientifically grounded framework for estimating the expected properties of the target molecule.

Table 1: Computed Physicochemical Properties of 4-(Cyclopropylmethoxy)phenol

Property	Value	Source
Molecular Weight	164.20 g/mol	PubChem[5]
XLogP3	2.2	PubChem[5]
Hydrogen Bond Donor Count	1	PubChem[5]
Hydrogen Bond Acceptor Count	2	PubChem[5]
Rotatable Bond Count	3	PubChem[5]
Topological Polar Surface Area	29.5 Å ²	PubChem[5]

Note: The data in this table is derived from computational models and has not been experimentally verified.

Table 2: Experimental Physicochemical Properties of Analogous Compounds

Property	4-Methoxyphenol	4-Cyclopropylphenol
CAS Number	150-76-5	10292-61-2
Molecular Weight	124.1 g/mol [6]	134.17 g/mol [7]
Melting Point	57 °C[6]	57-58 °C[8][9]
Boiling Point	243 °C[6]	248.2 ± 19.0 °C[8][9]
Water Solubility	Slightly soluble (4.1%)[10]	Data not available
pKa	Data not available	10.05 ± 0.13 (Predicted)[9]
LogP	Data not available	2.6 (Computed)[7]

The similarity in the melting points of 4-methoxyphenol and 4-cyclopropylphenol suggests that **4-(Cyclopropylmethoxy)phenol**, being a solid at room temperature, would likely have a comparable melting point. The larger cyclopropylmethoxy group would be expected to increase the boiling point relative to these analogs.

Experimental Protocols for Physicochemical Characterization

To empower researchers to generate empirical data, this section provides detailed, step-by-step protocols for determining key physicochemical properties, grounded in OECD (Organisation for Economic Co-operation and Development) guidelines.

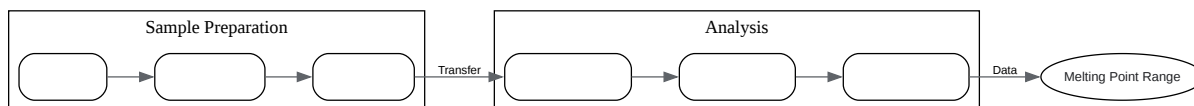
Melting Point Determination (OECD Guideline 102)

The melting point is a fundamental property for characterizing crystalline solids and assessing their purity.[\[11\]](#)

Principle: The temperature at which a substance transitions from a solid to a liquid is its melting point. For pure crystalline compounds, this transition occurs over a very narrow range (typically 0.5-1.0 °C). Impurities tend to depress the melting point and broaden the melting range.[\[11\]](#)[\[12\]](#)

Step-by-Step Protocol:

- **Sample Preparation:** Ensure the sample is thoroughly dried and finely powdered.
- **Capillary Loading:** Introduce a small amount of the powdered sample into a capillary tube, ensuring it is packed to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary into a calibrated melting point apparatus.
- **Rapid Heating (Optional):** Perform a preliminary rapid heating to approximate the melting point.
- **Accurate Determination:** For a fresh sample, heat the apparatus to a temperature about 10-15 °C below the approximate melting point.
- **Slow Heating:** Decrease the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting). This range is the melting point.



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Caption: Workflow for Melting Point Determination.

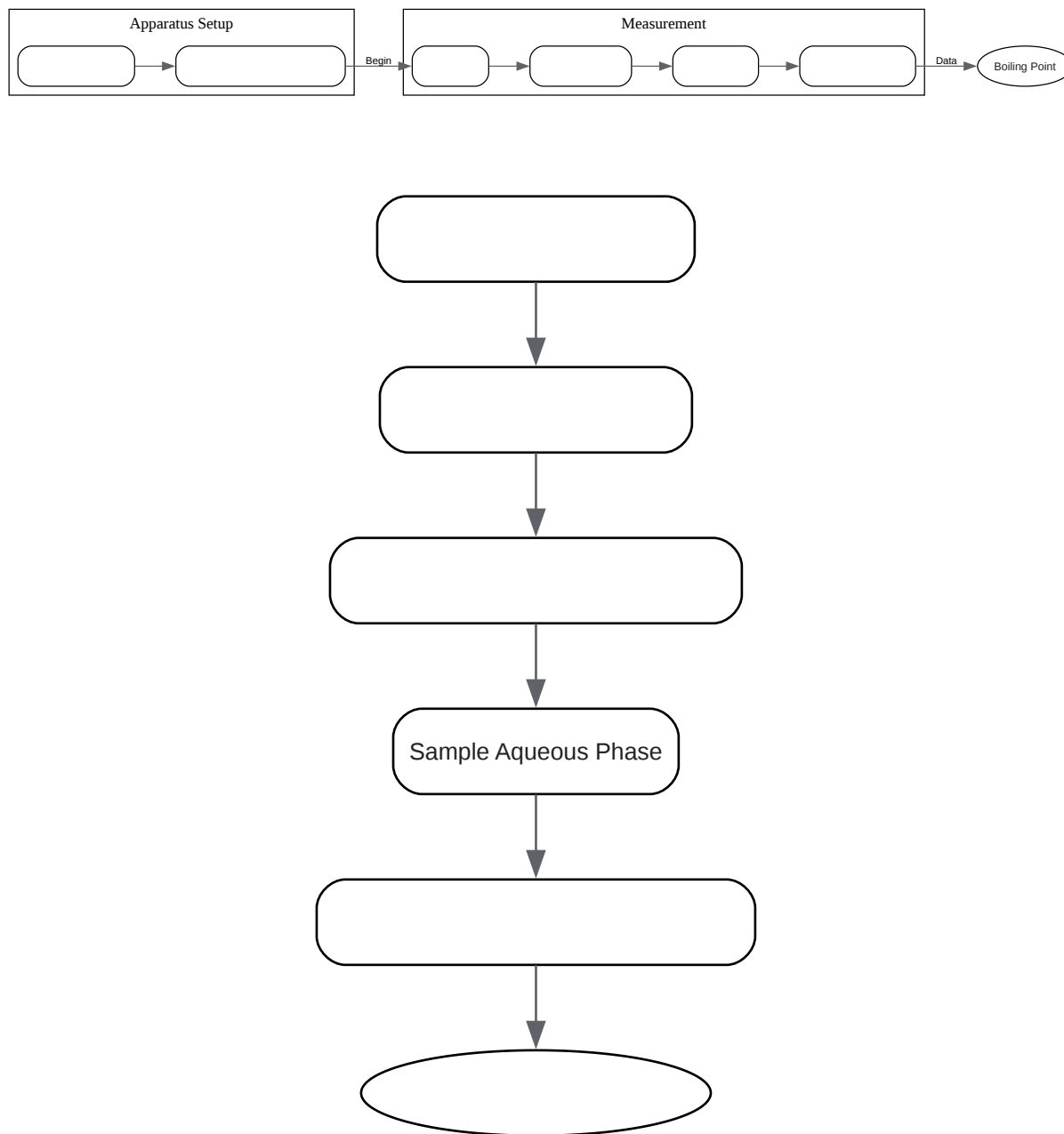
Boiling Point Determination (OECD Guideline 103)

For liquid compounds or low-melting solids, the boiling point is a key characteristic.^[13]

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[13]

Step-by-Step Protocol:

- **Apparatus Setup:** Place a small amount of the substance in a test tube. Insert a thermometer and a sealed-end capillary tube (open end down) into the liquid.
- **Heating:** Gently heat the test tube in a heating bath.
- **Observation of Ebullition:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Equilibrium Point:** Remove the heat source when a steady stream of bubbles is observed.
- **Recording the Boiling Point:** The temperature at which the liquid just begins to enter the capillary tube is the boiling point at that atmospheric pressure.
- **Pressure Correction:** If necessary, correct the observed boiling point to standard atmospheric pressure.



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Caption: Workflow for Water Solubility Determination.

Predicted Spectroscopic Profile

The following sections describe the expected spectroscopic features of **4-(Cyclopropylmethoxy)phenol**, which are crucial for its structural elucidation and confirmation.

¹H NMR Spectroscopy

The proton NMR spectrum is predicted to show distinct signals for each type of proton in the molecule.

- Phenolic -OH: A broad singlet, typically in the range of δ 4.0-7.0 ppm. Its chemical shift can be concentration and solvent-dependent.
- Aromatic Protons: The 1,4-disubstituted aromatic ring will show two doublets, characteristic of an AA'BB' system, in the region of δ 6.8-7.2 ppm. The protons ortho to the hydroxyl group will be slightly upfield compared to those ortho to the ether linkage.
- Methylene Protons (-O-CH₂-): A doublet in the range of δ 3.8-4.0 ppm, coupled to the cyclopropyl methine proton.
- Cyclopropyl Methine Proton (-CH-): A multiplet further upfield, likely around δ 1.2-1.5 ppm.
- Cyclopropyl Methylene Protons (-CH₂-): Two multiplets in the upfield region, typically between δ 0.3-0.8 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will complement the proton NMR data.

- Aromatic Carbons: Six signals are expected. The carbon attached to the hydroxyl group (C-OH) will be the most downfield (δ ~155 ppm), followed by the carbon attached to the ether oxygen (C-O-CH₂) (δ ~150 ppm). The other four aromatic carbons will appear between δ 115-130 ppm.
- Methylene Carbon (-O-CH₂-): A signal around δ 70-75 ppm.
- Cyclopropyl Methine Carbon (-CH-): A signal around δ 10-15 ppm.
- Cyclopropyl Methylene Carbons (-CH₂-): A signal in the upfield region, typically δ 3-10 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present.

[14][15]

- O-H Stretch (Phenolic): A strong, broad band in the region of 3200-3600 cm^{-1} . The broadness is due to hydrogen bonding. [14]* C-H Stretch (Aromatic): Peaks just above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} . The C-H stretches of the cyclopropyl group may appear at slightly higher wavenumbers than typical sp^3 C-H bonds.
- C=C Stretch (Aromatic): Two or more sharp bands in the 1450-1600 cm^{-1} region. [14]* C-O Stretch (Aryl Ether): A strong, sharp peak around 1230-1270 cm^{-1} . [16]* C-O Stretch (Phenolic): A strong band around 1200 cm^{-1} .

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) would likely produce the following key fragments:

- Molecular Ion (M^+): A peak at $m/z = 164$, corresponding to the molecular weight of the compound. Aromatic ethers often show a prominent molecular ion peak. [17]* Loss of Cyclopropylmethyl Radical: A significant fragment resulting from the cleavage of the ether bond, leading to a phenoxy cation at $m/z = 109$.
- Loss of C_3H_5 (Cyclopropyl): Fragmentation of the side chain could lead to a fragment at $m/z = 123$.
- Cyclopropylmethyl Cation: A peak at $m/z = 55$.
- Phenoxy-derived Fragments: Further fragmentation of the aromatic ring could lead to characteristic peaks at $m/z = 77$ (phenyl cation) and $m/z = 94$ (if rearrangement occurs). [17]

Conclusion

This technical guide provides a comprehensive overview of the known and predicted physicochemical properties of **4-(Cyclopropylmethoxy)phenol**. While a scarcity of experimental data necessitates a reliance on computational predictions and comparative

analysis with analogous structures, the information presented herein offers a robust starting point for researchers. The detailed experimental protocols, based on internationally recognized standards, provide a clear pathway for the empirical validation of these properties. As with any compound in the early stages of investigation, a combination of predictive modeling and rigorous experimental work will be essential to fully unlock its potential in drug development and other scientific applications.

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